



Application Notes and Protocols for Investigating Psoriasis with SCH 40120

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Psoriasis is a chronic, immune-mediated inflammatory skin disease characterized by hyperproliferation of keratinocytes and infiltration of immune cells. The 5-lipoxygenase (5-LOX) pathway and its products, particularly leukotriene B4 (LTB4), are implicated as significant contributors to the pathogenesis of psoriasis. LTB4 is a potent chemoattractant for neutrophils and promotes keratinocyte proliferation, both hallmark features of psoriatic lesions.[1] **SCH 40120**, a potent inhibitor of 5-lipoxygenase, presents a targeted therapeutic strategy to mitigate the inflammatory cascade in psoriasis by reducing the synthesis of LTB4.[1]

These application notes provide a comprehensive guide for utilizing **SCH 40120** as a tool to investigate the pathomechanisms of psoriasis in both in vitro and in vivo models. The following sections detail the mechanism of action, quantitative data, and detailed experimental protocols for assessing the efficacy of **SCH 40120** in relevant preclinical models of psoriasis.

Mechanism of Action

SCH 40120 exerts its anti-inflammatory effects by specifically inhibiting the 5-lipoxygenase enzyme. This enzyme is crucial for the conversion of arachidonic acid into leukotrienes. In the context of psoriasis, the inhibition of 5-LOX by **SCH 40120** leads to a significant reduction in the production of LTB4. The downstream effects of this inhibition include:



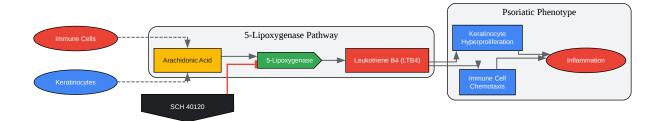




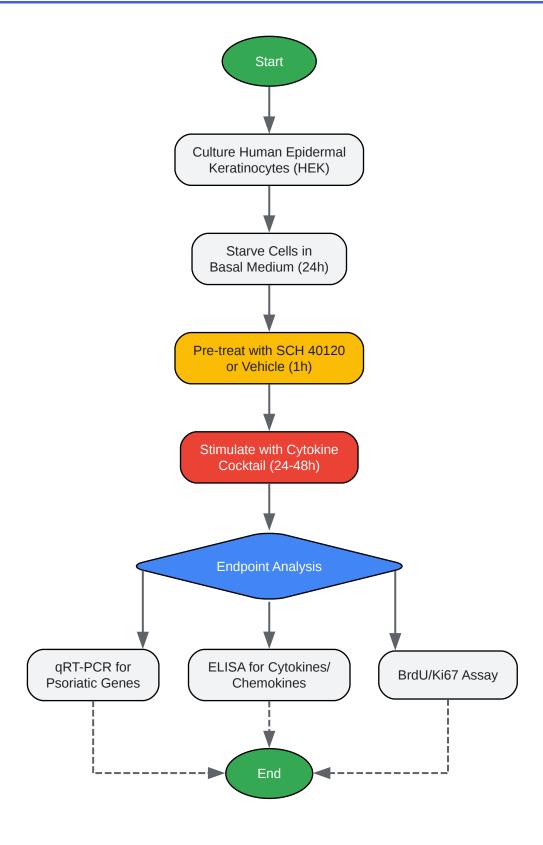
- Reduced Immune Cell Infiltration: LTB4 is a powerful chemoattractant for neutrophils and
 other immune cells. By decreasing LTB4 levels, SCH 40120 is expected to reduce the influx
 of these cells into the psoriatic plaques, thereby diminishing the inflammatory response.
- Inhibition of Keratinocyte Hyperproliferation: LTB4 has been shown to stimulate DNA synthesis in keratinocytes.[2] By blocking LTB4 production, SCH 40120 can help normalize keratinocyte proliferation and differentiation, addressing the characteristic epidermal thickening (acanthosis) in psoriasis.

The proposed mechanism of action of **SCH 40120** in the context of psoriasis is illustrated in the signaling pathway diagram below.

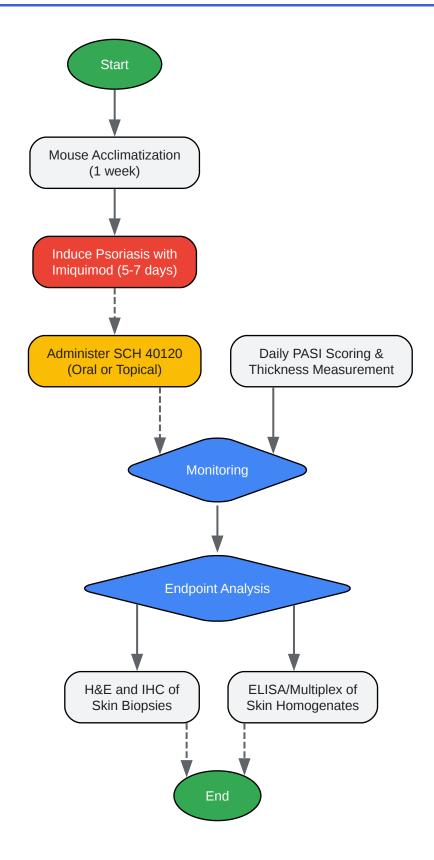












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References

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- 2. Leukotrienes B4, C4 and D4 stimulate DNA synthesis in cultured human epidermal keratinocytes PubMed [pubmed.ncbi.nlm.nih.gov]
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